

physical properties of 4-(Trifluoromethyl)phenyl isocyanate (boiling point, density)

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Compound of Interest

Compound Name:	4-(Trifluoromethyl)phenyl isocyanate
Cat. No.:	B075787

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Technical Guide: Physical Properties of 4-(Trifluoromethyl)phenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of key physical properties of **4-(Trifluoromethyl)phenyl isocyanate** (CAS No. 1548-13-6), a crucial reagent in synthetic chemistry and drug discovery. The information is presented to be a valuable resource for laboratory and research applications.

Core Physical Properties

The physical characteristics of **4-(Trifluoromethyl)phenyl isocyanate** are fundamental to its handling, storage, and application in chemical syntheses. The boiling point and density are two of the most frequently referenced physical constants for this compound.

Data Presentation

The following table summarizes the key physical properties of **4-(Trifluoromethyl)phenyl isocyanate**. These values are based on literature sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical Property	Value	Conditions
Boiling Point	58-59 °C	at 10 mmHg
Density	1.31 g/mL	at 25 °C

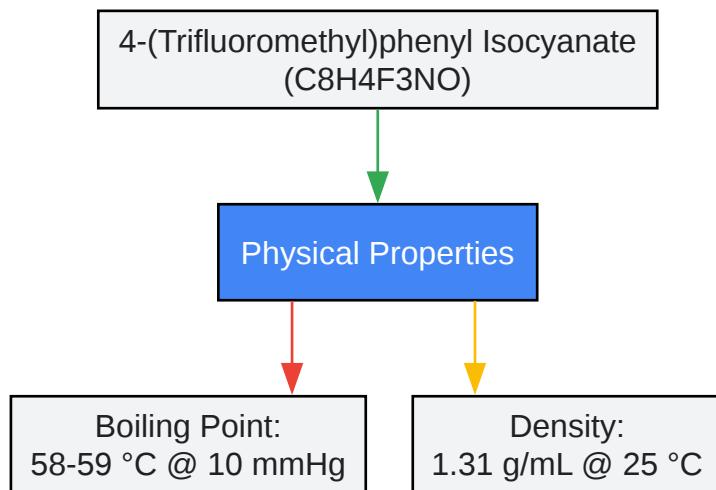
It is also noted that another source indicates a boiling point of 91°C, though the pressure is not specified.[4]

Experimental Protocols

The physical properties listed are cited from chemical literature.[1][2] The specific experimental methodologies, such as the precise apparatus used for distillation to determine the boiling point or the specific type of pycnometer or densitometer for the density measurement, are not detailed in the provided reference materials. For rigorous applications, it is recommended to consult primary literature sources or perform independent verification of these physical constants.

Logical Relationship of Properties

The following diagram illustrates the direct association between the chemical entity and its inherent physical characteristics.



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References

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- To cite this document: BenchChem. [physical properties of 4-(Trifluoromethyl)phenyl isocyanate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075787#physical-properties-of-4-trifluoromethyl-phenyl-isocyanate-boiling-point-density>]

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